Propyl Red vs. Methyl Red: A Comparative Guide for Acid-Base Titrations

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Compound of Interest

Compound Name:	*Propyl red*
CAS No.:	*2641-01-2*
Cat. No.:	*B1294551*

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In the precise world of analytical chemistry, the choice of indicator for an acid-base titration is paramount to achieving accurate and reliable results. Among the myriad of available indicators, Methyl Red has long been a staple in laboratories. However, its counterpart, **Propyl Red**, presents a viable alternative. This guide provides a comprehensive comparison of **Propyl Red** and Methyl Red, supported by their chemical properties and a detailed experimental protocol for their use in the titration of a weak base with a strong acid.

At a Glance: Key Properties of **Propyl Red** and Methyl Red

A summary of the essential chemical and physical properties of **Propyl Red** and Methyl Red is presented below, allowing for a quick and easy comparison.

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Property	Propyl Red	Methyl Red
Chemical Formula	$C_{19}H_{23}N_3O_2$[1]	$C_{15}H_{15}N_3O_2$
Molecular Weight	325.41 g/mol [1]	269.30 g/mol
Appearance	Reddish crystalline powder[1]	Dark red crystalline powder
pKa	~5.5	5.1
pH Range	4.6 - 6.6[1]	4.4 - 6.2
Color in Acidic Solution	Red	Red
Color in Basic Solution	Yellow	Yellow
Color at Endpoint	Orange	Orange
Solubility	Soluble in organic solvents[2]	Soluble in ethanol, slightly soluble in water

Performance in Weak Base-Strong Acid Titrations

The titration of a weak base, such as ammonia (NH_3), with a strong acid, like hydrochloric acid (HCl), results in an equivalence point in the acidic pH range. This is due to the formation of the conjugate acid (in this case, the ammonium ion, NH_4^+), which hydrolyzes water to produce H_3O^+ ions.

Methyl Red is a commonly recommended indicator for this type of titration. Its pH range of 4.4 to 6.2 effectively brackets the typical equivalence point pH for a weak base-strong acid titration, which is generally between pH 5 and 6. The color change from yellow (in the basic ammonia solution) to red (as the solution becomes acidic) is sharp and easily observable at the endpoint.

Propyl Red, with a slightly higher pKa and a pH range of 4.6 to 6.6, is also a suitable indicator for the titration of a weak base with a strong acid. Its transition range also aligns well with the expected equivalence point. While direct comparative studies on the sharpness of the endpoint are not readily available in the provided search results, its similar chemical structure and pH range to Methyl Red suggest a comparable performance in providing a distinct color change.

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Experimental Protocol: Titration of Ammonia with Hydrochloric Acid

This section outlines a detailed methodology for the titration of a 0.1 M ammonia solution with a standardized 0.1 M hydrochloric acid solution, using either **Propyl Red** or Methyl Red as the indicator.

Preparation of Indicator Solutions

Methyl Red Indicator Solution (0.1% w/v in ethanol):

- Weigh 0.1 g of Methyl Red powder.
- Dissolve the powder in 100 mL of 95% ethanol.
- Stir until completely dissolved. Store in a labeled, sealed container.

Propyl Red Indicator Solution (0.1% w/v in ethanol):

- Weigh 0.1 g of **Propyl Red** powder.
- Dissolve the powder in 100 mL of 95% ethanol.
- Stir until completely dissolved. Store in a labeled, sealed container.

Titration Procedure

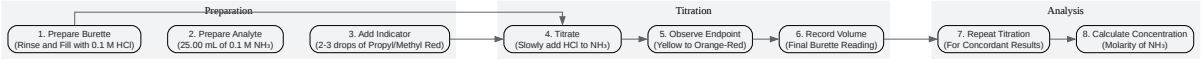
- Preparation of the Burette: Rinse a 50 mL burette with a small amount of the 0.1 M HCl solution and then fill it with the same solution. Record the initial volume to two decimal places.
- Preparation of the Analyte: Pipette 25.00 mL of the 0.1 M ammonia solution into a 250 mL Erlenmeyer flask.
- Addition of Indicator: Add 2-3 drops of either Methyl Red or **Propyl Red** indicator solution to the ammonia solution in the flask. The solution should turn yellow.

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- Titration: Slowly add the HCl solution from the burette to the ammonia solution while continuously swirling the flask.
- Endpoint Determination: Continue the titration until the color of the solution changes from yellow to a persistent orange-red. This is the endpoint of the titration.
- Recording the Volume: Record the final volume of the HCl solution in the burette to two decimal places.
- Repeat: Repeat the titration at least two more times to ensure concordant results (volumes that agree within ±0.1 mL).
- Calculation: Calculate the exact concentration of the ammonia solution using the average volume of HCl used.

Visualizing the Process

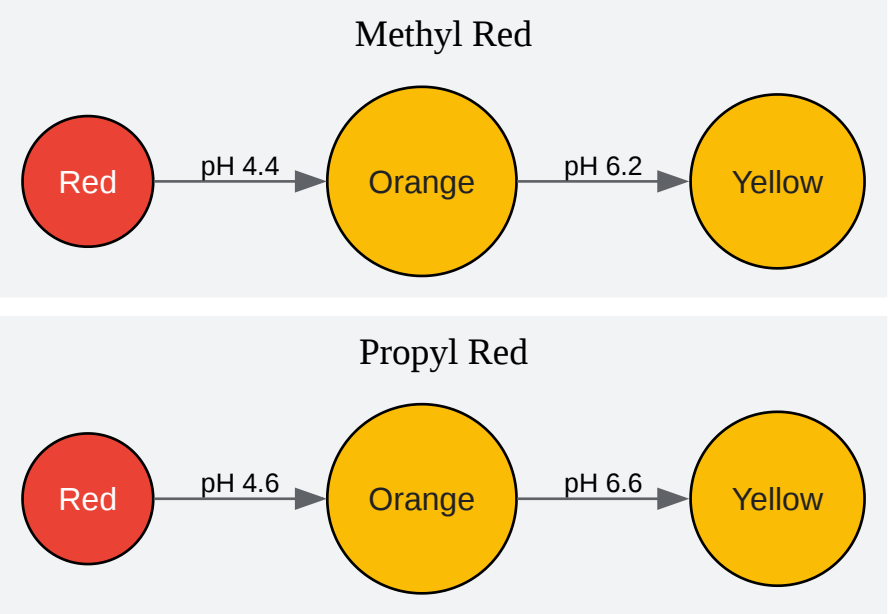
To better understand the experimental workflow and the chemical changes occurring, the following diagrams are provided.



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Caption: Experimental workflow for the acid-base titration of ammonia with hydrochloric acid.

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Caption: Color transition ranges for **Propyl Red** and Methyl Red indicators.

Conclusion

Both **Propyl Red** and Methyl Red are suitable indicators for the titration of a weak base with a strong acid. Their pH transition ranges align well with the expected acidic equivalence point, and both provide a clear visual endpoint.

- Methyl Red is a well-established and widely used indicator with a proven track record of reliability in these titrations.
- **Propyl Red** offers a slightly wider pH transition range, which may be advantageous in certain applications, although its performance in terms of endpoint sharpness is expected to be comparable to Methyl Red.

The choice between the two may ultimately depend on laboratory availability and specific experimental requirements. For most standard weak base-strong acid titrations, either indicator can be used with confidence to achieve accurate and precise results.

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- To cite this document: BenchChem. [Propyl Red vs. Methyl Red: A Comparative Guide for Acid-Base Titrations]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294551/docs#propyl-red-vs-methyl-red-a-comparative-guide-for-acid-base-titrations]

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